

Technical Whitepaper: Cheminformatics, Synthesis, and Safety Profiling of Pyrazin-2-ylmethyl Methanesulfonate

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Compound of Interest

Compound Name: *Pyrazin-2-ylmethyl methanesulfonate*

Cat. No.: *B8498434*

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Executive Summary

Pyrazin-2-ylmethyl methanesulfonate (CAS 73763-95-8)[1] is a highly reactive electrophilic intermediate predominantly utilized in the synthesis of complex active pharmaceutical ingredients (APIs), notably APJ receptor agonists ()[2]. This guide provides drug development professionals with an in-depth analysis of its chemical identity, a causality-driven synthetic methodology, and critical safety protocols for handling potential genotoxic impurities (PGIs).

Chemical Identity and Cheminformatics

Despite its critical role in pharmaceutical synthesis, **Pyrazin-2-ylmethyl methanesulfonate** is often treated as a transient intermediate. Consequently, it lacks a universally indexed primary PubChem Compound ID (CID) under its common name in standard database queries (). Researchers must instead rely on its exact structural identifiers and CAS Registry Number to track its properties and literature presence[1].

Table 1: Quantitative Chemical Identifiers

Parameter	Value
IUPAC Name	pyrazin-2-ylmethyl methanesulfonate
CAS Registry Number	73763-95-8[1]
Molecular Formula	C6H8N2O3S[3]
Molecular Weight	188.20 g/mol [3]
SMILES	CS(=O)(=O)OCC1=CN=CC=N1[4]

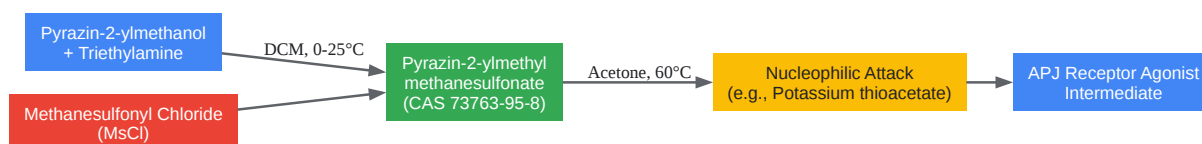
Synthetic Methodology and Mechanistic Causality

The synthesis of **Pyrazin-2-ylmethyl methanesulfonate** relies on the mesylation of pyrazin-2-ylmethanol. This reaction must be carefully controlled to prevent the degradation of the heteroaromatic ring and to ensure high yields of the electrophile for downstream nucleophilic substitution ([5]).

Protocol: Step-by-Step Synthesis

- Solvent Preparation:** Dissolve 1.0 equivalent of pyrazin-2-ylmethanol in anhydrous dichloromethane (DCM)[6]. **Causality:** DCM is an aprotic, polar solvent that stabilizes the transition state of the esterification without reacting with the electrophilic methanesulfonyl chloride. Anhydrous conditions are mandatory to prevent the competitive hydrolysis of the mesyl chloride into methanesulfonic acid.
- Base Addition:** Add 1.8 equivalents of Triethylamine (TEA) to the solution[6]. **Causality:** TEA acts as a non-nucleophilic acid scavenger. It neutralizes the HCl generated during the reaction, preventing the acidic cleavage of the newly formed mesylate ester and avoiding protonation of the pyrazine nitrogens, which would alter product solubility.
- Electrophile Addition:** Cool the reaction vessel to 0°C and add 1.8 equivalents of Methanesulfonyl chloride (MsCl) dropwise over 10 minutes[6]. **Causality:** The mesylation reaction is highly exothermic. Dropwise addition at 0°C controls the reaction kinetics, minimizing thermal degradation and preventing the formation of dimeric impurities.
- Reaction Propagation:** Allow the mixture to warm to room temperature and stir for 2 hours[6].

- Workup and Isolation: Quench the reaction with deionized water and extract with DCM (3 x 30 mL)[6]. Dry the combined organic phases over anhydrous MgSO₄, filter, and concentrate in vacuo. Causality: The aqueous quench selectively partitions the TEA-HCl salts into the aqueous layer. MgSO₄ removes trace water from the organic phase, which is critical because residual water during concentration will hydrolyze the sensitive mesylate ester back to the starting alcohol.



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Synthesis workflow of **Pyrazin-2-ylmethyl methanesulfonate** and downstream application.

Safety Data and Toxicological Profile (SDS)

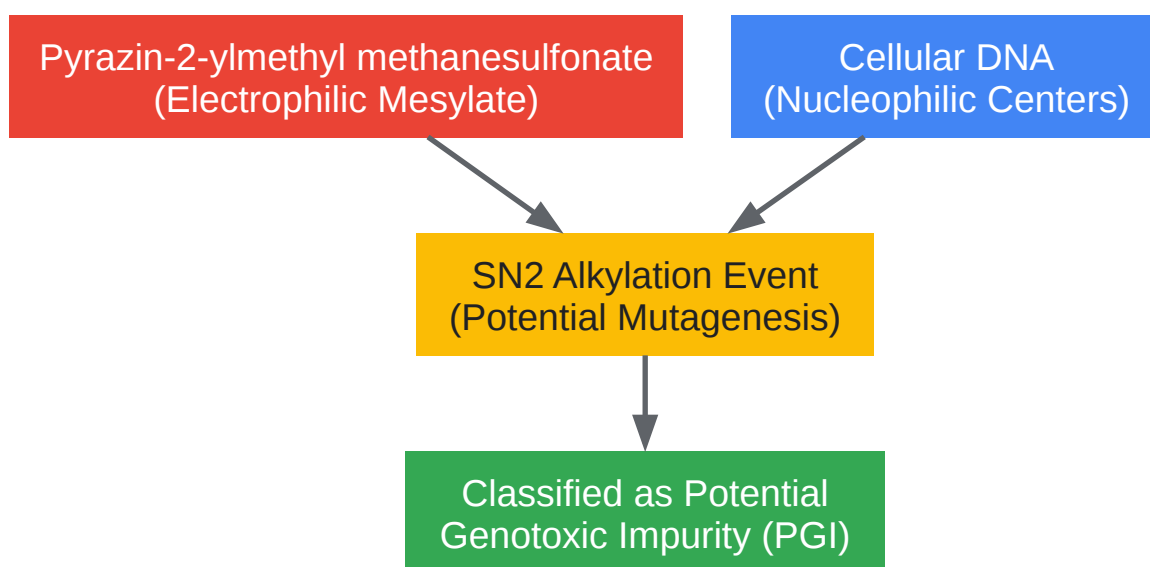
Because **Pyrazin-2-ylmethyl methanesulfonate** is an alkyl mesylate, it falls under the classification of a Potential Genotoxic Impurity (PGI) according to (). The methanesulfonate group is an excellent leaving group due to resonance stabilization, rendering the adjacent methylene carbon highly susceptible to SN₂ attack by biological nucleophiles, such as the N7 position of guanine in cellular DNA.

Table 2: Extrapolated GHS Safety Data for Alkyl Mesylates

Hazard Class	GHS Code	Description	Prevention Protocol
Acute Toxicity (Oral)	H302	Harmful if swallowed	Do not eat/drink in handling areas.
Skin Corrosion/Irritation	H315	Causes skin irritation	Wear nitrile gloves and lab coat.
Eye Damage/Irritation	H319	Causes serious eye irritation	Use chemical safety goggles.
Germ Cell Mutagenicity	H341	Suspected of causing genetic defects	Handle exclusively in a fume hood.

Self-Validating Safety Protocol

To ensure workplace safety, any protocol utilizing this compound must include a self-validating quench step. Before disposing of reaction vessels or glassware, rinse with a 1M solution of sodium hydroxide (NaOH) or a primary amine (e.g., ethanolamine). Causality: The hydroxide or amine will act as a nucleophile, deliberately attacking and destroying any residual mesylate ester, thereby neutralizing its genotoxic potential before it enters the laboratory waste stream.



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Mechanistic pathway of mesylate-induced DNA alkylation and PGI classification.

Analytical Validation

To confirm the integrity of the synthesized **Pyrazin-2-ylmethyl methanesulfonate**, researchers must utilize Liquid Chromatography-Mass Spectrometry (LC-MS). Due to the compound's lack of a highly conjugated chromophore, UV detection at standard wavelengths (e.g., 254 nm) may yield weak signals. Causality: Electrospray ionization (ESI) in positive mode will readily protonate the pyrazine ring, yielding a strong $[M+H]^+$ peak at m/z 189.2. Researchers must avoid using protic solvents like methanol in the LC mobile phase if the sample is left in the autosampler for extended periods, as solvolysis can artificially degrade the sample prior to injection.

References

- CA3115472A1 - Compounds and compositions for treating conditions associated with apj receptor activity Source: Google Patents URL
- WO2020073011A1 - Compounds and compositions for treating conditions associated with apj receptor activity Source: Google Patents URL
- Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk (ICH M7) Source: International Council for Harmonisation (ICH) URL:[[Link](#)]
- PubChem Database Source: National Center for Biotechnology Information (NCBI) URL: [[Link](#)]

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